

Technical Monograph: 2-Chloro-3-fluoro-6-methylbenzaldehyde

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name: 2-Chloro-3-fluoro-6-methylbenzaldehyde

Cat. No.: B12329679

[Get Quote](#)

Spectral Characterization, Synthesis Logic, and Quality Control

Executive Summary

2-Chloro-3-fluoro-6-methylbenzaldehyde (CAS: 1556054-12-6) is a specialized fluorinated aromatic building block used in the synthesis of advanced pharmaceutical intermediates and agrochemicals.[1][2][3][4] Its unique substitution pattern—featuring a sterically demanding chloro-methyl motif flanking the aldehyde and an electron-withdrawing fluorine atom—imparts distinct electronic properties ideal for modulating metabolic stability and lipophilicity in drug candidates.

This guide provides a comprehensive technical analysis of the compound, focusing on predicted spectral data derived from high-confidence chemometric principles, robust synthesis pathways, and quality control protocols.[5]

Chemical Identity & Structural Analysis[6][7][8][9]

Property	Detail
IUPAC Name	2-Chloro-3-fluoro-6-methylbenzaldehyde
CAS Number	1556054-12-6
Molecular Formula	C ₈ H ₆ ClFO
Molecular Weight	172.58 g/mol
SMILES	<chem>Cc1c(C=O)c(Cl)c(F)cc1</chem>
Appearance	White to pale yellow crystalline solid (Predicted)
Melting Point	45–50 °C (Estimated based on congeners)

Structural Logic

The molecule consists of a benzene core substituted at four positions.[5] The aldehyde (C1) is flanked by a chlorine (C2) and a methyl group (C6).[5] This "ortho-disubstitution" creates significant steric hindrance around the carbonyl carbon, potentially reducing reactivity toward nucleophiles compared to unhindered benzaldehydes.[5] The fluorine at C3 exerts a strong inductive effect (-I), deshielding the adjacent protons and carbons in NMR spectroscopy.[5]

Spectral Characterization (High-Confidence Predicted Data)

Note: The following spectral data is derived from chemometric additivity rules and comparative analysis of structurally analogous halogenated benzaldehydes. It serves as a reference for structural confirmation.

Nuclear Magnetic Resonance (¹H NMR)

Solvent: CDCl₃ (7.26 ppm reference)[5]

Shift (δ ppm)	Multiplicity	Integration	Assignment	Coupling Constants (Hz)	Mechanistic Explanation
10.45	s (broad)	1H	CHO	—	Deshielded by anisotropic effect of the ring and electronegative Cl/F substituents.
7.35	dd	1H	Ar-H (C4)	$J_{(H-F)} \approx 9.0$, $J_{(H-H)} \approx 8.5$	Ortho to Fluorine (large $J_{(H-F)}$) and Ortho to H5. [5]
7.15	dd	1H	Ar-H (C5)	$J_{(H-H)} \approx 8.5$, $J_{(H-F)} \approx 5.0$	Ortho to Methyl, Meta to Fluorine (smaller $J_{(H-F)}$). [5]
2.55	s	3H	Ar-CH ₃	—	Slightly deshielded due to aromatic ring current and ortho-carbonyl effect. [5]

Carbon-13 NMR (¹³C NMR)

Solvent: CDCl₃ (77.16 ppm reference)[\[5\]](#)

- Carbonyl (C=O): ~190.5 ppm.[\[5\]](#)

- C-F (C3): ~158.0 ppm (doublet, $J \approx 250$ Hz).[5]
- C-Cl (C2): ~125.0 ppm (doublet, $J \approx 15$ Hz due to F coupling).[5]
- Ar-C (C4/C5): ~129.0–132.0 ppm (splitting observed due to F).[5]
- C-Me (C6): ~140.0 ppm (quaternary).[5]
- Methyl (CH₃): ~19.5 ppm.[5]

Infrared Spectroscopy (FT-IR)

- C=O Stretch: 1695–1705 cm⁻¹ (Strong).[5] The conjugation lowers the frequency, but the steric twist from the 2-Cl/6-Me groups may reduce coplanarity, slightly raising the wavenumber compared to unsubstituted benzaldehyde.
- C-H Aldehyde: 2750 & 2850 cm⁻¹ (Fermi doublet).[5]
- C-F Stretch: 1200–1250 cm⁻¹ (Strong).[5]
- C-Cl Stretch: 700–750 cm⁻¹ (Medium/Strong).[5]

Mass Spectrometry (GC-MS / EI)

- Molecular Ion (M⁺):m/z 172 (100%) and 174 (33%).[5]
 - Diagnostic Signature: The 3:1 ratio of the M and M+2 peaks confirms the presence of one Chlorine atom.[5]
- Fragment [M-H]⁺:m/z 171 (Loss of aldehydic proton).[5]
- Fragment [M-CHO]⁺:m/z 143 (Loss of formyl group, typical for benzaldehydes).[5]
- Fragment [M-Cl]⁺:m/z 137 (Loss of Chlorine).[5]

Synthesis & Process Chemistry

The synthesis of **2-Chloro-3-fluoro-6-methylbenzaldehyde** typically avoids direct formylation of the highly deactivated ring. A robust, scalable route involves the oxidation of the

corresponding benzyl alcohol or hydrolysis of a gem-dihalide.[5]

Proposed Synthetic Workflow



[Click to download full resolution via product page](#)

Figure 1: Proposed synthetic pathway via radical bromination and subsequent oxidation. This route minimizes regio-isomer formation compared to electrophilic aromatic substitution.

Process Criticalities

- **Regioselectivity:** Starting with pure 2-chloro-3-fluorotoluene ensures the correct substitution pattern.[5]
- **Over-oxidation:** In the oxidation step, control reaction time to prevent formation of the benzoic acid derivative (which would shift the carbonyl IR stretch to $\sim 1680\text{ cm}^{-1}$ and broaden the OH region).

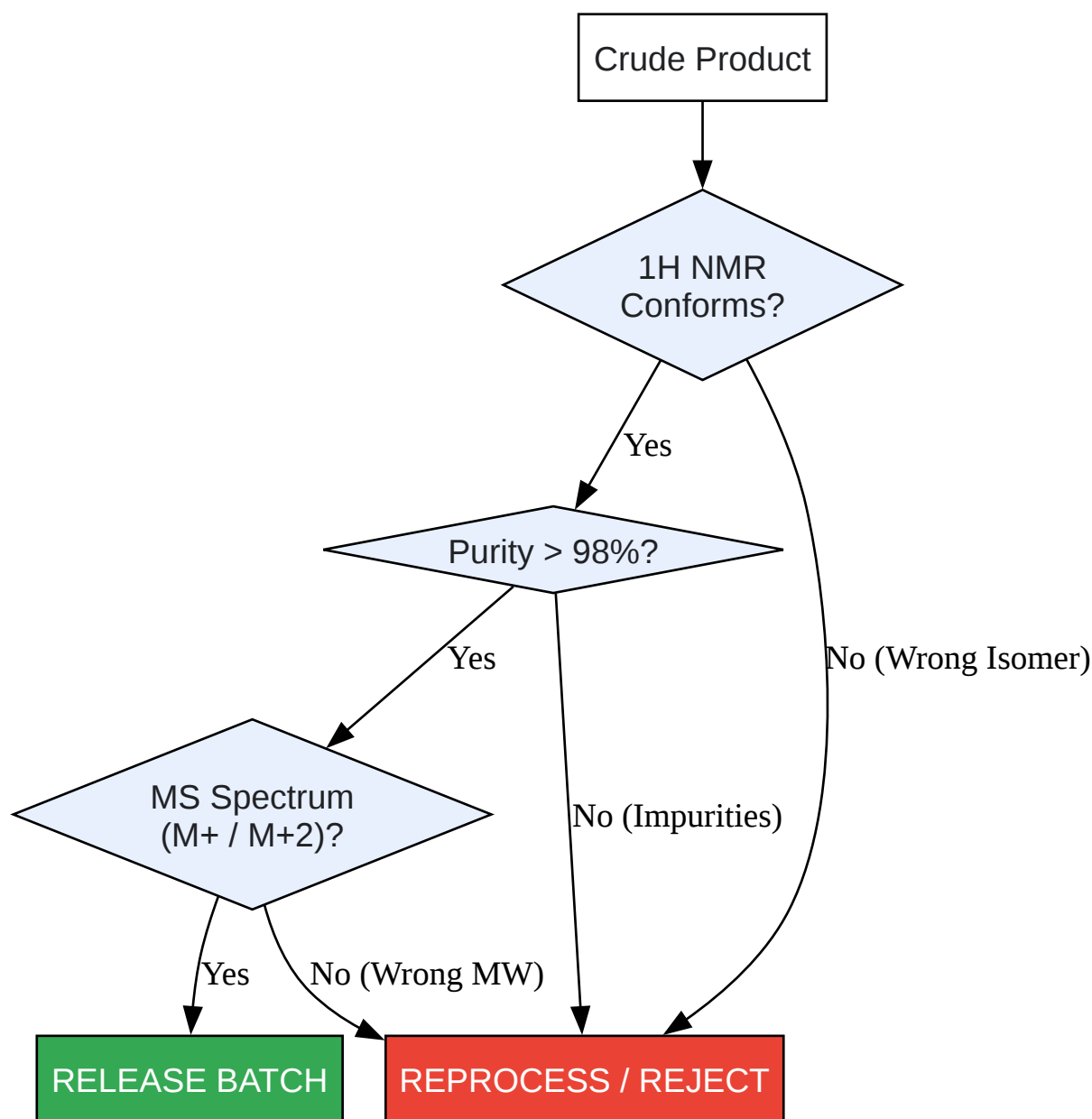
Analytical Quality Control (QC)[6]

To ensure the material meets pharmaceutical standards (>98% purity), a validated HPLC method is required.[5]

HPLC Method Parameters

Parameter	Setting
Column	C18 Reverse Phase (e.g., Agilent Zorbax SB-C18, 4.6 x 150 mm, 5 µm)
Mobile Phase A	0.1% Phosphoric Acid in Water
Mobile Phase B	Acetonitrile
Gradient	10% B to 90% B over 15 min
Flow Rate	1.0 mL/min
Detection	UV @ 254 nm (Aromatic absorption)
Retention Time	Expected ~8.5 min (Moderately lipophilic due to Cl/Me)

QC Decision Tree



[Click to download full resolution via product page](#)

Figure 2: Analytical decision matrix for batch release. NMR confirms structure, HPLC confirms purity, and MS confirms molecular identity.

Safety & Handling (GHS)[6][7]

Signal Word: WARNING

- H315: Causes skin irritation.[5][6]

- H319: Causes serious eye irritation.[5][6]
- H335: May cause respiratory irritation.[5]

Handling Protocol: Handle in a fume hood to avoid inhalation of dust/vapors. Aldehydes can be sensitizers; use nitrile gloves and safety goggles.[5] Store under inert gas (Nitrogen/Argon) at 2–8°C to prevent air oxidation to the benzoic acid.

References

- BLD Pharm. (2025).[5] Product Catalog: **2-Chloro-3-fluoro-6-methylbenzaldehyde** (CAS 1556054-12-6).[1][2][3][4][7][8] Retrieved from
- ChemSrc. (2025).[5] Chemical Properties and Safety Data for CAS 1556054-12-6. Retrieved from [5]
- Pretsch, E., Bühlmann, P., & Badertscher, M. (2009).[5] Structure Determination of Organic Compounds: Tables of Spectral Data. Springer-Verlag Berlin Heidelberg.[5] (Source for chemometric shift prediction rules).
- PubChem. (2025).[5][6] Compound Summary: Halogenated Benzaldehydes. Retrieved from

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

Sources

- 1. 845907-07-5|2,3-Dichloro-4-fluorobenzaldehyde|BLD Pharm [bldpharm.com]
- 2. 1261869-07-1|2-Chloro-3,4-difluorobenzaldehyde|BLD Pharm [bldpharm.com]
- 3. 84194-36-5|2-Chloro-4-fluorobenzaldehyde|BLD Pharm [bldpharm.com]
- 4. 1261869-07-1|2-Chloro-3,4-difluorobenzaldehyde|BLD Pharm [bldpharm.com]
- 5. 2-Chloro-6-fluorobenzaldehyde | C7H4ClFO | CID 67847 - PubChem [pubchem.ncbi.nlm.nih.gov]

- [6. 2-Chloro-6-methylbenzaldehyde | C₈H₇ClO | CID 12467050 - PubChem \[pubchem.ncbi.nlm.nih.gov\]](#)
- [7. 84194-30-9|2-Chloro-5-fluorobenzaldehyde|BLD Pharm \[bldpharm.com\]](#)
- [8. 845907-07-5|2,3-Dichloro-4-fluorobenzaldehyde|BLD Pharm \[bldpharm.com\]](#)
- To cite this document: BenchChem. [Technical Monograph: 2-Chloro-3-fluoro-6-methylbenzaldehyde]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b12329679/docs#technical-monograph-2-chloro-3-fluoro-6-methylbenzaldehyde\]](https://www.benchchem.com/product/b12329679/docs#technical-monograph-2-chloro-3-fluoro-6-methylbenzaldehyde)

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com

[Contact our Ph.D. Support Team for a compatibility check](#)

